

5-Chloro-2-iodopyrimidine: A Comprehensive Technical Guide for Researchers

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Compound of Interest

Compound Name: 5-Chloro-2-iodopyrimidine

CAS No.: 874676-81-0

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of **5-Chloro-2-iodopyrimidine**, a key building block in the synthesis of biologically active molecules. This document details its chemical properties, synthesis, and significant applications in medicinal chemistry, with a focus on its role in the development of kinase inhibitors and other therapeutic agents. Experimental protocols, quantitative data, and logical workflows are presented to assist researchers in its effective utilization.

Core Chemical and Physical Properties

5-Chloro-2-iodopyrimidine is a halogenated pyrimidine derivative that serves as a versatile intermediate in organic synthesis.^{[1][2]} Its distinct chemical reactivity is attributed to the presence of both a chloro and an iodo substituent on the pyrimidine ring.^[3]

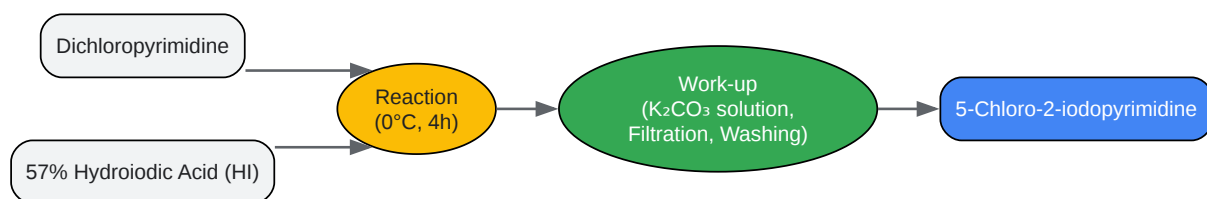
Property	Value	Reference
CAS Number	874676-81-0	[4]
Molecular Formula	C ₄ H ₂ ClIN ₂	[4]
Molecular Weight	240.43 g/mol	[4]
Appearance	Solid	[4]
InChI Key	BWDLBDLGVMLSCS-UHFFFAOYSA-N	[4]
SMILES	Clc1cnc(I)nc1	[4]

Synthesis of 5-Chloro-2-iodopyrimidine

A common and efficient method for the synthesis of **5-Chloro-2-iodopyrimidine** involves the reaction of a dichloropyrimidine with hydroiodic acid.[1][2]

Experimental Protocol:

A flask is charged with 57% hydroiodic acid (48 ml) and subsequently cooled to 0°C in an ice-salt bath.[1][2] Dichloropyrimidine (6 g) is then added to the cooled mixture. The resulting yellow suspension is stirred for 4 hours. Following the reaction period, the suspension is carefully treated with a potassium carbonate solution (32 g in 60 ml of water). The resulting pale yellow solid is collected by filtration, washed with water, and dried to yield **5-Chloro-2-iodopyrimidine**. [1][2]



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Figure 1. Synthetic workflow for **5-Chloro-2-iodopyrimidine**.

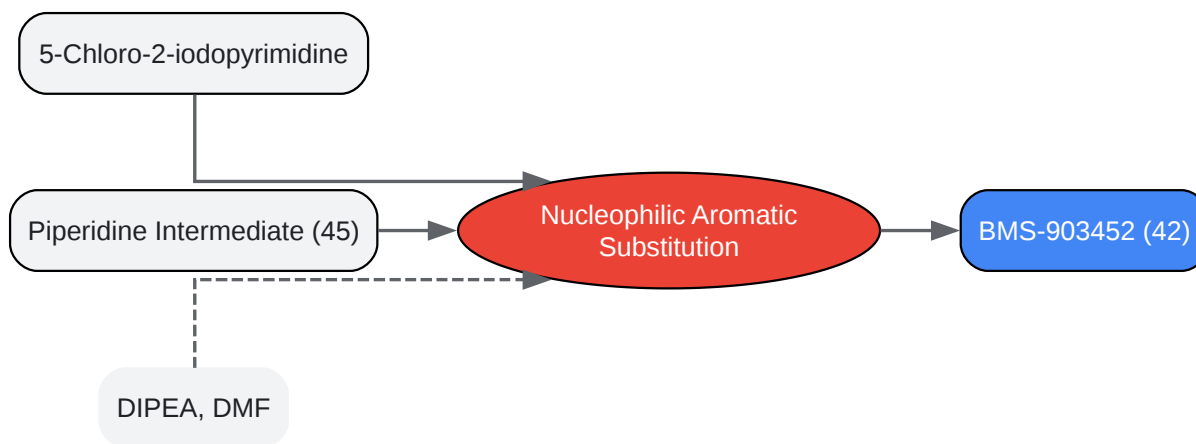
Applications in Medicinal Chemistry

5-Chloro-2-iodopyrimidine is a valuable precursor in the synthesis of a wide range of biologically active molecules, including kinase inhibitors, antiviral agents, and herbicides.[1][2] Its utility stems from the differential reactivity of the chloro and iodo substituents, allowing for selective functionalization through various cross-coupling and nucleophilic substitution reactions.[3]

Synthesis of GPR119 Agonists

A notable application of **5-Chloro-2-iodopyrimidine** is in the synthesis of GPR119 agonists, which are being investigated as potential treatments for type 2 diabetes.[5] One such example is the synthesis of BMS-903452, a clinical candidate.[5]

The synthesis of the target molecule involves the coupling of a piperidine intermediate with **5-Chloro-2-iodopyrimidine**. [5] The piperidine hydrochloride salt is reacted with **5-Chloro-2-iodopyrimidine** in dimethylformamide (DMF) in the presence of diisopropylethylamine (DIPEA). [5] This reaction proceeds via a nucleophilic aromatic substitution, where the piperidine nitrogen displaces the iodo group on the pyrimidine ring.



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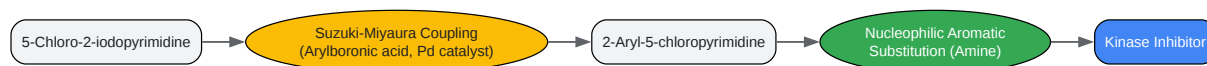
Figure 2. Synthesis of a GPR119 agonist using **5-Chloro-2-iodopyrimidine**.

Potential in Kinase Inhibitor Synthesis

The pyrimidine scaffold is a common feature in many kinase inhibitors. **5-Chloro-2-iodopyrimidine** serves as an important starting material for the synthesis of these inhibitors due to the ability to perform selective cross-coupling reactions, such as the Suzuki-Miyaura coupling, at the 2-position (iodine) and nucleophilic aromatic substitution at the 5-position (chlorine). This allows for the introduction of various aryl and amino groups, which are often crucial for binding to the kinase active site.

A general strategy for the synthesis of pyrimidine-based kinase inhibitors from **5-Chloro-2-iodopyrimidine** involves a two-step process:

- **Suzuki-Miyaura Coupling:** The iodine at the 2-position is more reactive towards palladium-catalyzed cross-coupling reactions. An aryl or heteroaryl boronic acid can be coupled at this position to introduce a key pharmacophore.
- **Nucleophilic Aromatic Substitution:** The chlorine at the 5-position can then be displaced by a variety of nucleophiles, typically amines, to complete the synthesis of the target kinase inhibitor.



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Figure 3. General workflow for kinase inhibitor synthesis.

Quantitative Data Summary

The following table summarizes key quantitative data related to the synthesis and reactions of **5-Chloro-2-iodopyrimidine**.

Reaction	Starting Material	Reagents	Product	Yield	Reference
Synthesis	Dichloropyrimidine	57% HI, K ₂ CO ₃	5-Chloro-2-iodopyrimidine	Not specified	[1],[2]
Nucleophilic Substitution	5-Chloro-2-iodopyrimidine, Piperidine Intermediate (45)	DIPEA, DMF	BMS-903452 (42)	Not specified	[5]

Note: Specific yield data for the synthesis of **5-Chloro-2-iodopyrimidine** and its subsequent reaction to form BMS-903452 were not provided in the cited sources. Researchers should optimize these reactions to determine the expected yields in their specific laboratory settings.

Conclusion

5-Chloro-2-iodopyrimidine is a highly valuable and versatile building block for the synthesis of complex organic molecules with significant biological activity. Its well-defined reactivity allows for the strategic and selective introduction of various functional groups, making it an essential tool for researchers in drug discovery and development, particularly in the pursuit of novel kinase inhibitors and other therapeutic agents. The experimental protocols and workflows provided in this guide serve as a foundation for the practical application of this important chemical intermediate.

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References

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- [4. 5-Chloro-2-iodopyrimidine AldrichCPR 874676-81-0 \[sigmaaldrich.com\]](#)
- [5. pubs.acs.org \[pubs.acs.org\]](#)
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